

2-Bromopropanamide CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Bromopropanamide

Cat. No.: B1266602

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An In-depth Technical Guide to 2-Bromopropanamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Bromopropanamide**, a reactive halo-amide compound with applications in organic synthesis and potential utility in chemical biology and drug discovery. This document details its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and explores its mechanism of action as an alkylating agent. The information is curated to support researchers and professionals in the fields of chemistry, biochemistry, and pharmacology.

Core Chemical and Physical Properties

2-Bromopropanamide, also known as α -bromopropionamide, is a halogenated amide with the chemical formula C_3H_6BrNO . Its reactivity is primarily dictated by the presence of a bromine atom on the α -carbon relative to the carbonyl group, making it a good electrophile for nucleophilic substitution reactions.

Quantitative Data Summary

The key quantitative data for **2-Bromopropanamide** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	5875-25-2	[1][2]
Molecular Weight	151.99 g/mol	[1][2]
Molecular Formula	C ₃ H ₆ BrNO	[1][2]
Melting Point	123-125 °C	[1]
Boiling Point (Predicted)	248.3 ± 23.0 °C	[1]
Density (Predicted)	1.644 ± 0.06 g/cm ³	[1]
pKa (Predicted)	14.79 ± 0.50	[1]
Solubility	Slightly soluble in Benzene and Chloroform.	[1]

Synthesis of 2-Bromopropanamide: An Experimental Protocol

The synthesis of **2-Bromopropanamide** can be achieved through a two-step process starting from propanoic acid. The first step involves the α -bromination of propanoic acid to form 2-bromopropionyl bromide, followed by amidation to yield the final product.

Step 1: Synthesis of 2-Bromopropionyl Bromide

This procedure is based on the Hell-Volhard-Zelinsky reaction, which is a standard method for the α -halogenation of carboxylic acids.

Materials:

- Propanoic acid
- Red phosphorus

- Bromine
- Anhydrous diethyl ether

Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Heating mantle
- Distillation apparatus

Procedure:

- In a fume hood, equip a dry three-necked round-bottom flask with a reflux condenser, a dropping funnel, and a magnetic stirrer.
- To the flask, add propanoic acid and a catalytic amount of red phosphorus.
- Slowly add bromine from the dropping funnel to the stirred mixture. The reaction is exothermic, and the rate of addition should be controlled to maintain a gentle reflux.
- After the complete addition of bromine, continue to heat the mixture at a gentle reflux for several hours until the evolution of hydrogen bromide gas ceases.
- After cooling to room temperature, the reaction mixture is distilled under atmospheric pressure to yield crude 2-bromopropionyl bromide. Further purification can be achieved by vacuum distillation.

Step 2: Amidation of 2-Bromopropionyl Bromide

This step involves the reaction of the synthesized 2-bromopropionyl bromide with ammonia to form the corresponding amide.

Materials:

- 2-Bromopropionyl bromide
- Concentrated aqueous ammonia
- Ice
- Anhydrous diethyl ether

Equipment:

- Beaker
- Stirring rod
- Büchner funnel and flask
- Filter paper

Procedure:

- In a beaker, cool concentrated aqueous ammonia in an ice bath.
- Slowly and with constant stirring, add the 2-bromopropionyl bromide dropwise to the cold ammonia solution. A white precipitate of **2-Bromopropanamide** will form.
- Continue stirring for an additional 30 minutes in the ice bath to ensure the reaction goes to completion.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with cold water to remove any unreacted ammonia and ammonium bromide.
- The crude **2-Bromopropanamide** can be purified by recrystallization from a suitable solvent, such as a mixture of ethanol and water.

Mechanism of Action: Alkylation of Nucleophilic Residues

2-Bromopropanamide is an effective alkylating agent due to the electrophilic nature of the α -carbon, which is activated by the adjacent carbonyl group and the bromine leaving group. This property allows it to react with nucleophiles, most notably the thiol group of cysteine residues in proteins.

The reaction proceeds via a bimolecular nucleophilic substitution (S_N2) mechanism. The nucleophilic sulfur atom of a cysteine residue attacks the electrophilic α -carbon of **2-Bromopropanamide**, leading to the displacement of the bromide ion and the formation of a stable thioether bond. This covalent modification can irreversibly alter the structure and function of the protein, making **2-Bromopropanamide** a potential tool for proteomics research and as a covalent inhibitor of enzymes.

Caption: S_N2 mechanism of cysteine alkylation by **2-Bromopropanamide**.

Biological and Pharmaceutical Relevance

The ability of **2-Bromopropanamide** to covalently modify proteins makes it a compound of interest for drug development and chemical biology. As an alkylating agent, it has the potential to be used in the development of irreversible enzyme inhibitors. Covalent inhibitors can offer advantages in terms of potency and duration of action. There is some indication that derivatives of **2-Bromopropanamide** may possess antitumor properties, likely through the alkylation of critical cellular nucleophiles. Further research is warranted to explore the full therapeutic potential and biological effects of this compound.

Safety and Handling

2-Bromopropanamide is a reactive chemical and should be handled with appropriate safety precautions. It is classified as harmful if swallowed and causes skin and serious eye irritation. Standard personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All manipulations should be performed in a well-ventilated fume hood.

Conclusion

2-Bromopropanamide is a versatile chemical reagent with established utility in organic synthesis and significant potential in the fields of proteomics and drug discovery. This guide provides essential technical information to facilitate its synthesis, understanding of its chemical properties, and exploration of its biological applications. The detailed protocols and mechanistic insights are intended to serve as a valuable resource for researchers and professionals working at the interface of chemistry and biology.

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References

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